

Personal protective equipment for handling ELND 006

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Compound of Interest

Compound Name: ELND 006

Cat. No.: B12298091

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Essential Safety and Handling Protocol for ELND006

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of ELND006, a gamma-secretase inhibitor. Adherence to these procedural guidelines is critical to ensure personnel safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling ELND006. As a potent pharmaceutical compound, stringent adherence to these recommendations is mandatory to prevent exposure.

PPE Category	Item	Standard/Specification	Purpose
Hand Protection	Double Nitrile Gloves	ASTM D6978 or equivalent chemotherapy-rated	Prevents skin contact and absorption. The outer glove should be changed immediately upon contamination.
Eye Protection	Safety Goggles with Side Shields or Face Shield	ANSI Z87.1 rated	Protects eyes from splashes, aerosols, and dust particles.
Body Protection	Disposable, Low-Permeability Lab Coat with Knit Cuffs	Solid front, back closure	Prevents contamination of personal clothing. Cuffs should be tucked under the inner glove.
Respiratory Protection	N95 Respirator or higher	NIOSH-approved	Required when handling the powdered form of the compound or when aerosols may be generated.
Foot Protection	Closed-toe Shoes	N/A	Protects feet from spills and falling objects.

Experimental Protocols: Safe Handling and Disposal

Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Don appropriate PPE (lab coat, single pair of nitrile gloves, and safety glasses) before handling the external packaging.

- Store ELND006 in a designated, labeled, and well-ventilated area away from incompatible materials.
- Storage conditions for the stock solution are -80°C for up to 6 months and -20°C for up to 1 month, kept in a sealed container away from moisture.

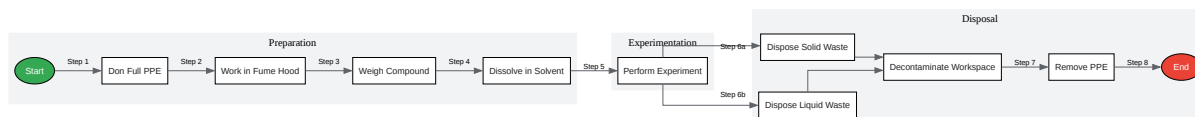
Preparation of Solutions:

- All handling of the powdered form of ELND006 must be conducted within a certified chemical fume hood or a biological safety cabinet to minimize inhalation risk.
- Wear full PPE as outlined in the table above, including double gloves and an N95 respirator.
- Use dedicated equipment (spatulas, weigh boats, etc.) for handling the compound. Clean all equipment thoroughly after use.
- When dissolving the compound, add the solvent slowly to the powder to avoid generating dust.

Disposal Plan:

- All waste materials contaminated with ELND006, including gloves, weigh boats, and pipette tips, are considered hazardous waste.
- Dispose of contaminated solid waste in a designated, labeled hazardous waste container with a liner.
- Liquid waste containing ELND006 should be collected in a labeled, sealed, and leak-proof hazardous waste container.
- Follow all institutional and local regulations for the disposal of hazardous chemical waste. Do not dispose of ELND006 down the drain.

Workflow for Handling ELND006



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Caption: Workflow for the safe handling of ELND006.

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